

An In-depth Technical Guide to 2-Sulfanylacetohydrazide: Properties, Structure, and Applications

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Compound of Interest

Compound Name: 2-Sulfanylacetohydrazide

CAS No.: 760-30-5

Cat. No.: B1265980

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Introduction

2-Sulfanylacetohydrazide, also known as thioglycolic acid hydrazide, is a bifunctional organic compound featuring both a thiol (-SH) and a hydrazide (-CONHNH₂) group. This unique structural arrangement makes it a highly versatile and valuable building block in synthetic organic chemistry and medicinal chemistry. Its ability to undergo reactions at two distinct reactive centers allows for the construction of complex molecular architectures, particularly in the synthesis of novel heterocyclic compounds and as a linker in bioconjugation applications. This guide provides a comprehensive overview of its chemical properties, structure, reactivity, synthesis, and key applications for researchers and professionals in drug development.

Core Chemical and Physical Properties

The fundamental properties of **2-Sulfanylacetohydrazide** are summarized below. These data are critical for experimental design, safety assessment, and analytical characterization.

Property	Value	Source(s)
IUPAC Name	2-Sulfanylacetohydrazide	N/A
Synonyms	Thioglycolic acid hydrazide, 2-Mercaptoacetohydrazide	[1]
CAS Number	760-30-5	[2]
Molecular Formula	C ₂ H ₆ N ₂ OS	N/A
Molecular Weight	106.15 g/mol	N/A
Physical Form	Viscous Liquid	[2]
Boiling Point	50-53 °C	[2]
SMILES	C(C(=O)NN)S	[3]
InChI Key	VLERMNIUDRUNQO-UHFFFAOYSA-N	[2][3]
Storage Temperature	-20°C	[2]

Safety and Handling Profile

2-Sulfanylacetohydrazide is classified as a hazardous substance and requires careful handling in a laboratory setting.

- GHS Pictogram: GHS06 (Toxic)[2]
- Signal Word: Danger[2]
- Hazard Statements: H301 (Toxic if swallowed), H312+H332 (Harmful in contact with skin or if inhaled)[2]
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P310 (IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician)[2]

Molecular Structure and Chemical Reactivity

The utility of **2-Sulfanylacetohydrazide** stems directly from its molecular structure, which contains two highly reactive functional groups. Understanding the interplay of these groups is key to leveraging this molecule in synthesis.

Structural Analysis

The molecule's structure is characterized by a flexible two-carbon backbone connecting a terminal thiol group and a hydrazide moiety.

- **Thiol (-SH) Group:** The sulfur atom possesses lone pairs of electrons and is a potent nucleophile. The S-H bond is weakly acidic and can be deprotonated under basic conditions to form a thiolate anion (RS^-), which is an even stronger nucleophile. The sulfur atom typically forms covalent bonds with a bond angle around 105° , indicative of sp^3 hybridization[4]. This group is also susceptible to oxidation, readily forming disulfide bridges.
- **Hydrazide (-CONHNH₂) Group:** This group contains a terminal primary amine (-NH₂) that is highly nucleophilic, making it a reactive site for condensation reactions. The adjacent carbonyl group influences the electronics of the nitrogen atoms. The presence of N-H bonds allows for extensive hydrogen bonding, which dictates the compound's physical state and solubility[5][6].

Caption: Molecular structure of **2-Sulfanylacetohydrazide**.

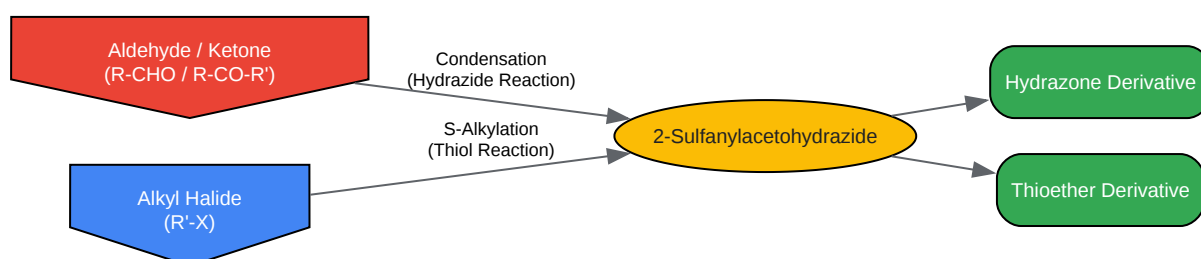
Core Reactivity Pathways

The bifunctionality of **2-Sulfanylacetohydrazide** allows for selective and sequential reactions, making it a powerful synthetic intermediate.

- **Reactions at the Thiol Group:**
 - **S-Alkylation:** As a strong nucleophile, the thiol group readily participates in SN_2 reactions with alkyl halides or other electrophiles to form thioethers. This is a common strategy for attaching the molecule to other scaffolds[7].
 - **Oxidation:** The thiol can be oxidized to form a disulfide bond, a reaction that is particularly relevant in biological contexts and for creating dimeric structures.
- **Reactions at the Hydrazide Group:**

- **Hydrazone Formation:** The terminal -NH_2 group undergoes facile condensation with aldehydes and ketones to form stable hydrazone derivatives (Schiff bases). This reaction is fundamental to building larger, more complex molecules and is widely used in the synthesis of heterocyclic compounds[7][8].
- **Acylation:** The nitrogen atoms can be acylated by reaction with acyl chlorides or anhydrides.

The orthogonality of these reactive sites allows chemists to protect one group while reacting the other, enabling precise and controlled synthesis of complex target molecules.



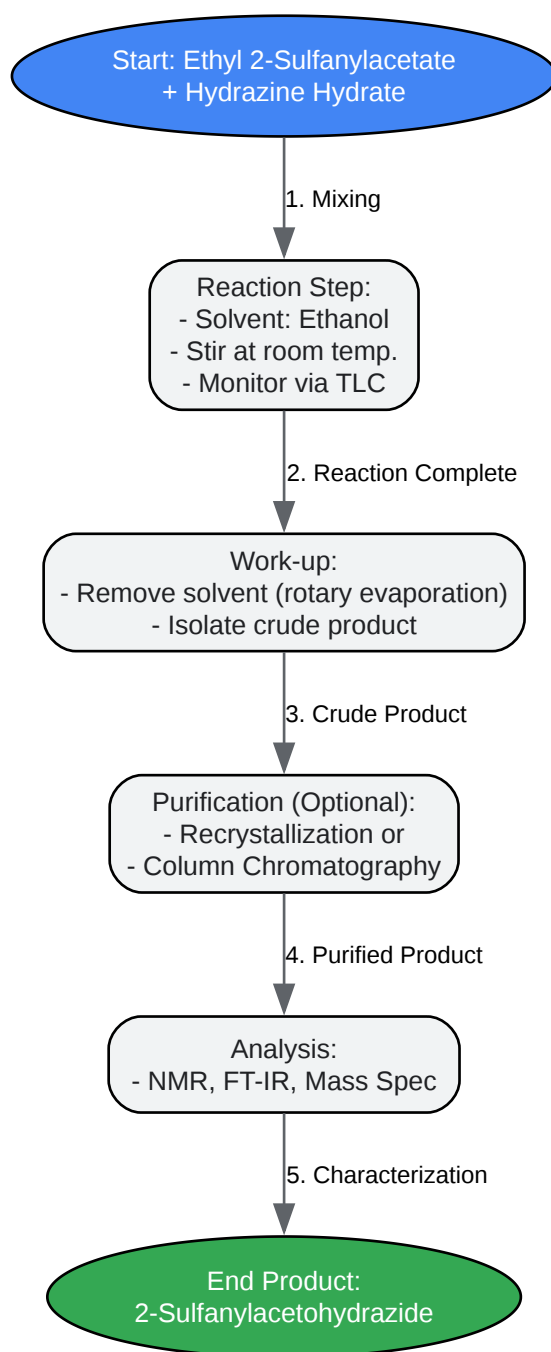
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Caption: Key reactivity pathways of **2-Sulfanylaceto-hydrazide**.

Synthesis Protocol: Hydrazinolysis of Ethyl 2-Sulfanylaceto-hydrazide

A standard and efficient method for preparing **2-Sulfanylaceto-hydrazide** is through the hydrazinolysis of an ester of its parent acid, thioglycolic acid.[1] The following protocol outlines this common procedure.

Experimental Workflow



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Caption: Workflow for the synthesis of **2-Sulfanylaceto-hydrazide**.

Step-by-Step Methodology

- **Reagent Preparation:** In a round-bottom flask equipped with a magnetic stirrer, dissolve ethyl 2-sulfanylacacetate (1.0 eq) in a suitable solvent such as absolute ethanol.

- **Reaction Initiation:** To the stirred solution, add hydrazine hydrate (typically a slight excess, e.g., 1.1-1.2 eq) dropwise at room temperature. The use of excess hydrazine drives the equilibrium towards the product, ensuring complete conversion of the starting ester[8].
- **Reaction Monitoring:** Allow the mixture to stir at room temperature for several hours (e.g., 4-12 hours). The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting ester spot has disappeared.
- **Product Isolation (Work-up):** Once the reaction is complete, remove the solvent under reduced pressure using a rotary evaporator. The resulting residue is the crude **2-Sulfanylaceto hydrazide**, which may be a viscous oil or a semi-solid.
- **Purification:** If necessary, the crude product can be purified. For solid products, recrystallization from a suitable solvent system (e.g., ethanol/ether) is effective. For oils, purification via silica gel column chromatography may be required.
- **Characterization:** Confirm the structure and purity of the final product using standard analytical techniques, such as $^1\text{H-NMR}$, $^{13}\text{C-NMR}$, FT-IR, and Mass Spectrometry.

Applications in Research and Drug Development

The unique bifunctional nature of **2-Sulfanylaceto hydrazide** makes it a privileged scaffold in medicinal chemistry and materials science.

Synthesis of Bioactive Heterocycles

2-Sulfanylaceto hydrazide is a key precursor for synthesizing a wide range of heterocyclic compounds. Its derivatives have shown significant potential as therapeutic agents.

- **Antimicrobial and Anti-inflammatory Agents:** The reaction of **2-sulfanylaceto hydrazide** derivatives with various electrophiles can yield compounds like benzothiazoles.[7] These scaffolds are known to exhibit a broad spectrum of biological activities, including antibacterial, anti-inflammatory, and anti-cancer properties.[7]
- **Enzyme Inhibitors:** The s-triazine core, which can be synthesized using hydrazide precursors, is a "privileged structure" in drug discovery and has been incorporated into various enzyme inhibitors[9]. The ability to readily derivatize **2-Sulfanylaceto hydrazide**

makes it an attractive starting point for generating libraries of potential inhibitors for screening.

Metal Chelation and Sensing

The presence of soft (sulfur) and hard (nitrogen, oxygen) donor atoms makes **2-Sulfanylacetohydrazide** and its derivatives effective chelating agents for various metal ions. This property is analogous to that of its parent compound, thioglycolic acid, which is used for the detection of iron, molybdenum, and other metals[1]. This chelating ability can be exploited in:

- Development of metal sensors.
- Design of agents to sequester toxic heavy metals.
- Creation of metallodrugs where the metal ion is a key component of the pharmacophore.

Bioconjugation and Material Science

The orthogonal reactivity of the thiol and hydrazide groups makes this molecule an excellent candidate for use as a crosslinker or linker molecule in bioconjugation chemistry.

- The hydrazide can be reacted with an aldehyde-modified biomolecule (like a protein or polysaccharide).
- The thiol group can then be used to attach to another substrate, for example, via a thiol-ene click reaction or by forming a disulfide bond[10].

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